

HPLC-UV analysis of orysastrobin in rice

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Compound Focus: Oryastrobin

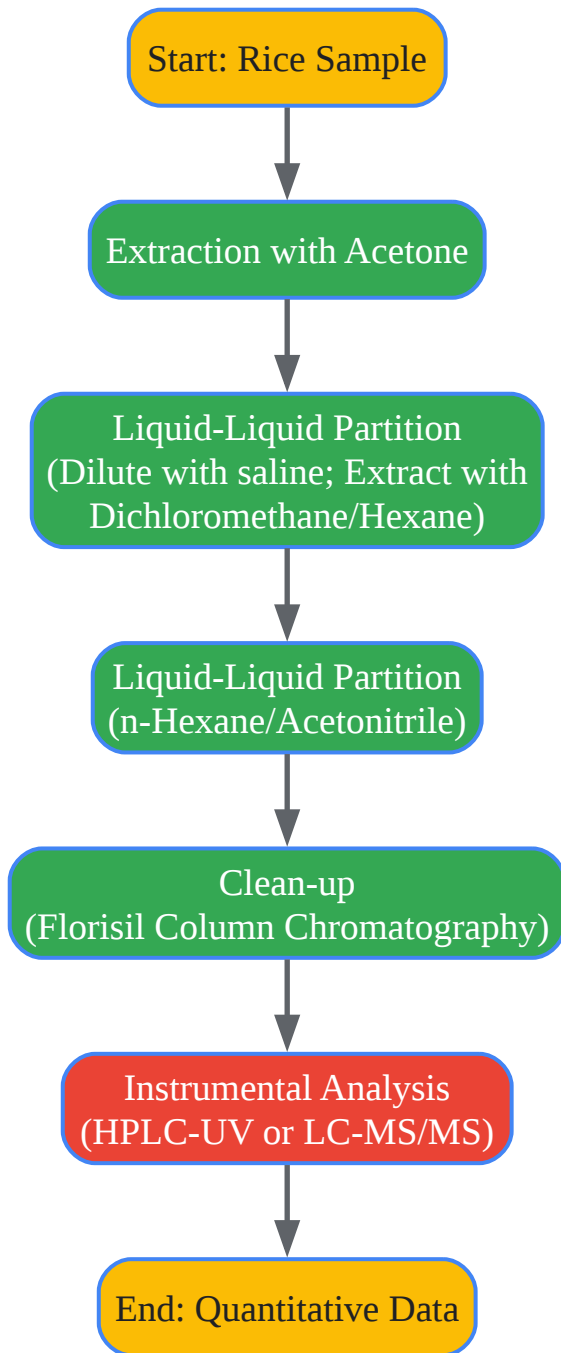
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Analytical Workflow Overview

The complete analytical procedure involves several key stages, from sample preparation to instrumental analysis, as illustrated below.



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Detailed Experimental Protocol

Here is the step-by-step methodology for determining **oryzastrabin** residues in hulled rice.

Materials and Reagents

- **Analytical Standard: Oryastrobin** (PESTANAL) [1].
- **Solvents:** Acetone, dichloromethane (DCM), n-hexane, acetonitrile (ACN). All solvents should be of HPLC grade.
- **Water:** Deionized water, preferably with a resistivity of 18.2 MΩ·cm.
- **Saline Water:** A solution of sodium chloride in water.
- **Solid Phase Extraction:** Florisil column.
- **Equipment:** Analytical balance, centrifuge, vortex mixer, volumetric flasks, micropipettes, and nitrogen evaporator.

Sample Preparation and Extraction

- **Extraction:** Weigh a representative homogenized hulled rice sample (e.g., 10.0 g) into a suitable container. Add acetone and homogenize to extract the analytes [2].
- **Initial Partitioning:** Dilute the extract with saline water. Perform liquid-liquid extraction using a mixture of **dichloromethane and n-hexane** to recover **oryastrobin** and its isomers from the aqueous phase [2].
- **Defatting and Further Clean-up:** Subject the organic layer to a second liquid-liquid partition between **n-hexane and acetonitrile**. This step effectively removes non-polar co-extractives like lipids [2].
- **Final Purification:** Pass the acetonitrile fraction through a **Florisil solid-phase extraction column** to remove additional interfering matrix components before instrumental analysis [2].

HPLC-UV Instrumental Conditions

While the cited method provides recovery data, specific chromatographic conditions (column, mobile phase, flow rate) for HPLC-UV are not detailed [2]. The following conditions are suggested as a starting point and must be optimized for your specific instrument and column.

- **Column:** Octadecylsilyl (C18) column, e.g., 250 mm x 4.6 mm, 5 μm [2].
- **Detection:** Ultraviolet (UV) detector. The exact wavelength for **oryastrobin** should be verified from its UV spectrum.
- **Mobile Phase:** A mixture of acetonitrile and water (with possible modifiers like formic acid or ammonium acetate) is typical. A gradient or isocratic method can be developed.
- **Column Temperature:** 30-40°C.
- **Injection Volume:** 1-20 μL, depending on detector sensitivity and column capacity.

Method Validation Data

The following table summarizes the key validation parameters reported for this method in the analysis of hulled rice [2].

Validation Parameter	Performance Data
Analytes	Oryastrobin and its two isomers (F001, F033)
Recovery Range	80.6% to 114.8%
Precision (RSD)	All < 20%
Quantification Limits (LOQ)	0.002 - 0.02 mg/kg

Researcher's Guide: Critical Points & Optimization

- **Standard Solution:** Use a high-purity analytical standard like PESTANAL for accurate calibration [1].
- **Clean-up is Crucial:** Rice is a complex matrix. The multi-step clean-up (liquid-liquid partition + Florisil SPE) is essential to minimize matrix effects and protect the HPLC column [2].
- **Wavelength Selection:** If the original publication's wavelength is unavailable, construct a UV spectrum for **oryastrobin** by scanning the standard solution with a UV/Vis detector or a spectrophotometer to select the optimal detection wavelength.
- **Emerging Techniques:** For complex samples or lower detection limits, note that LC-MS/MS is also a valid and highly sensitive technique for **oryastrobin** analysis [2] [1]. Furthermore, modern sample preparation techniques like **Magnetic Solid-Phase Extraction (MSPE)** using novel adsorbents (e.g., biochar from agricultural waste) are being researched for pesticides and could be explored for future method development to simplify the clean-up process [3].

Concluding Summary

This protocol provides a robust and validated framework for determining **oryastrobin** residues in rice using HPLC-UV. The method demonstrates acceptable accuracy, precision, and sensitivity for regulatory and food safety applications.

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References

1. PESTANAL , analytical standard 248593-16-0 Oryastrobin [sigmaaldrich.com]
2. Simultaneous determination of oryastrobin and its isomers ... [pubmed.ncbi.nlm.nih.gov]
3. Preparation of magnetic garlic straw biochar for ... [sciencedirect.com]

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